

Section 1: Hazard Identification & Comprehensive Risk Assessment

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Compound of Interest

Compound Name: 1-Bromo-2-chlorobenzene

Cat. No.: B145985

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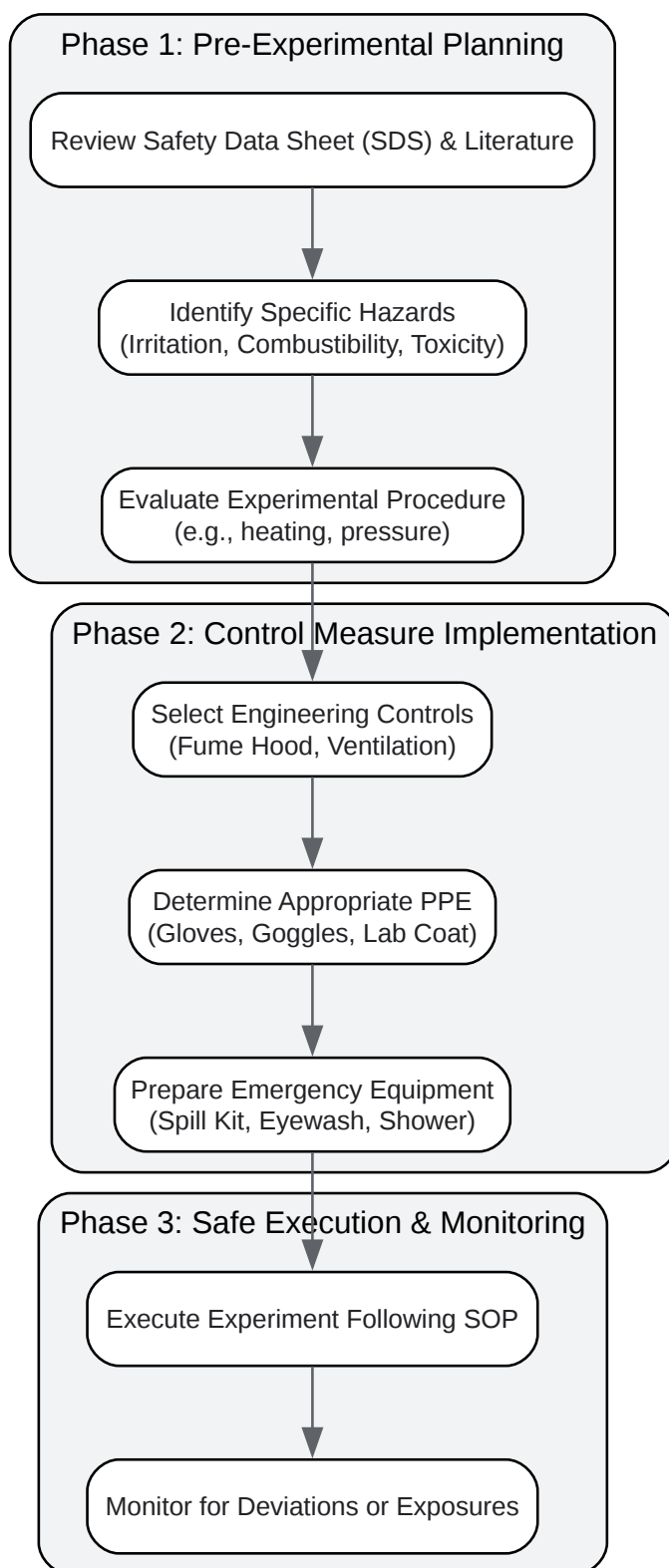
1-Bromo-2-chlorobenzene is classified as a hazardous substance requiring careful management.^{[3][4]} The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear summary of its hazards.^[5]

GHS Hazard Classification:

- Skin Irritation (Category 2): H315 - Causes skin irritation.^{[5][6]}
- Serious Eye Irritation (Category 2): H319 - Causes serious eye irritation.^{[5][6]}
- Specific Target Organ Toxicity, Single Exposure (Category 3): H335 - May cause respiratory irritation.^{[5][6]}
- Acute Toxicity (Oral, Dermal, Inhalation - Category 4): H302+H312+H332 - Harmful if swallowed, in contact with skin, or if inhaled.^{[7][8]}
- Flammable Liquids (Category 4) / Combustible Liquid: H227 - Combustible liquid.^{[4][7]}

The signal word associated with this chemical is "Warning".^{[6][9]}

A systematic risk assessment is the cornerstone of safe laboratory practice. Before any procedure involving **1-bromo-2-chlorobenzene**, a thorough evaluation of the potential risks must be conducted. This involves analyzing the quantities being used, the nature of the experimental procedure (e.g., heating, agitation), and the available control measures.



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Caption: Risk Assessment Workflow for **1-Bromo-2-chlorobenzene**.

Section 2: Physicochemical Properties for Safe Handling

Understanding the physical and chemical properties of a substance is critical for designing safe handling and emergency procedures. For instance, its density being greater than water and its poor water solubility means that in case of a spill into a water course, it will sink, posing a different environmental challenge than a soluble or floating substance.^[1] Its combustible nature and defined flash point dictate the stringent need to control ignition sources.^{[4][9]}

Property	Value	Source(s)
Molecular Formula	C ₆ H ₄ BrCl	^{[2][5]}
Molecular Weight	191.45 g/mol	^{[5][9]}
Appearance	Colorless to pale yellow liquid	^{[1][2]}
Boiling Point	203-205 °C	^{[2][9]}
Density	1.638 g/mL at 25 °C	^{[2][9]}
Flash Point	91 °C (195.8 °F) - closed cup	^[9]
Solubility	Insoluble in water; Soluble in organic solvents like ether, dichloromethane, and chloroform.	^[1]

Section 3: Engineering Controls & Personal Protective Equipment (PPE)

The primary objective is to minimize exposure through a hierarchy of controls.

Engineering Controls: These are the first line of defense.

- Chemical Fume Hood: All handling of **1-bromo-2-chlorobenzene** must be conducted in a well-ventilated area, preferably a certified chemical fume hood.^{[4][6][10]} This is crucial to prevent the inhalation of vapors, which may cause respiratory irritation.^{[4][8]}

- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4]

Personal Protective Equipment (PPE): PPE is used to protect the user from exposure when engineering controls cannot eliminate the risk entirely.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields or chemical safety goggles conforming to EN166 (EU) or OSHA 29 CFR 1910.133 standards.[4][6] Contact lenses should not be worn as they can absorb and concentrate irritants.[3]
- Skin Protection:
 - Gloves: Wear compatible, chemical-resistant gloves (e.g., Viton®, Barrier®). Always inspect gloves prior to use.[3][6] For prolonged contact, a glove with a higher protection class (e.g., Class 5, breakthrough time >240 minutes) is recommended.[3]
 - Protective Clothing: Wear a lab coat, long trousers, and closed-toe shoes. For larger quantities or tasks with a higher risk of splashing, impervious clothing may be necessary. [6]
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a NIOSH/MSHA-approved respirator with an appropriate filter for organic vapors (e.g., type ABEK EN14387).[9][11]

Section 4: Standard Operating Procedures (SOPs)

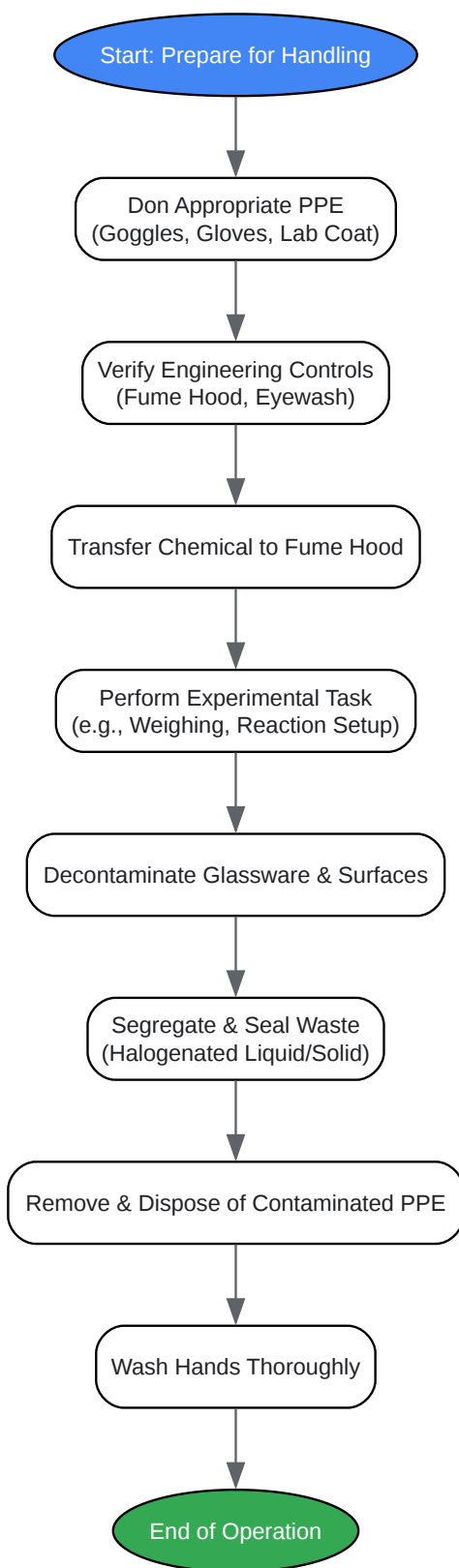
Adherence to validated protocols is essential for reproducibility and safety. The causality behind these steps is to contain the chemical, prevent aerosolization, and ensure user protection at all times.

Protocol 1: Weighing and Transferring the Liquid

- Preparation: Don all required PPE (lab coat, safety goggles, appropriate gloves). Ensure the chemical fume hood is operational.
- Staging: Place a calibrated balance inside the fume hood. Place the stock container of **1-bromo-2-chlorobenzene**, a secondary container, and necessary pipettes or syringes in the

hood.

- **Transfer:** Uncap the stock container. Using a clean pipette or syringe, carefully draw the required volume of the liquid. Avoid creating aerosols by dispensing the liquid slowly against the inner wall of the receiving vessel.
- **Weighing:** Tare the receiving vessel on the balance. Add the chemical and record the mass.
- **Sealing:** Securely cap both the stock container and the receiving vessel immediately after the transfer.
- **Cleanup:** Wipe down any minor drips on the exterior of the containers with a sorbent pad. Dispose of the used pipette tip and pad in the designated halogenated waste container.
- **Post-Handling:** Remove gloves and wash hands thoroughly with soap and water.[\[12\]](#)



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Caption: Standard Workflow for Handling **1-Bromo-2-chlorobenzene**.

Section 5: Storage & Waste Management

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][6][13]
- Keep away from heat, sparks, open flames, and other ignition sources.[4][8]
- The storage area should be locked up.[6]
- Store separately from incompatible materials such as strong oxidizing agents.[3][4]

Waste Management: The disposal of **1-bromo-2-chlorobenzene** and its contaminated materials must be treated as hazardous waste.

- Segregation: Do not mix with other waste streams. Collect all waste material, including contaminated PPE and cleaning materials, in a dedicated, clearly labeled, and sealed container for halogenated organic waste.[3][12]
- Containerization: Use a suitable, chemically resistant container that can be tightly sealed.[12]
- Disposal: Arrange for disposal through a licensed professional waste disposal service.[12] Adhere strictly to all local, state, and federal regulations.[6][12] Never dispose of this chemical down the drain.[6]

Section 6: Emergency Protocols

Immediate and correct response to an emergency can significantly mitigate harm.

In Case of a Spill:

- Evacuate: Evacuate all non-essential personnel from the immediate area.[6][12]
- Ventilate: Ensure the area is well-ventilated.
- Control Ignition Sources: Remove all sources of ignition.[6]
- Containment: Prevent the spill from spreading or entering drains.[6][12]

- Cleanup: For liquid spills, absorb with an inert, non-combustible material (e.g., sand, vermiculite).[12] Use spark-proof tools to collect the material and place it in a sealed container for disposal.[6]
- Decontaminate: Thoroughly clean the spill area.[12]

First-Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4][6][8]
- Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[4][6][14]
- Eye Contact: Immediately rinse cautiously with water for at least 15 minutes, holding the eyelids open.[6] Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[6][8]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[3][6] A water spray can be used to cool adjacent containers.[3]
- Specific Hazards: The material is combustible and containers may explode when heated.[4][8] Combustion can produce toxic gases such as carbon monoxide, carbon dioxide, hydrogen halides, and hydrogen chloride gas.[3][4]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[3][6]

Conclusion

1-Bromo-2-chlorobenzene is a valuable chemical intermediate whose safe use is contingent upon a robust understanding of its hazards and the diligent application of control measures. By integrating the principles of risk assessment, proper engineering controls, correct PPE usage,

and strict adherence to established protocols, researchers can handle this compound with confidence and safety.

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